

Technical Support Center: Optimizing SKF 91488 Dihydrochloride for HNMT Inhibition

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Compound of Interest

Compound Name: SKF 91488 dihydrochloride

Cat. No.: B1662238

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Welcome to the technical support center for the use of **SKF 91488 dihydrochloride** in Histamine N-methyltransferase (HNMT) inhibition studies. This resource is designed for researchers, scientists, and drug development professionals to provide guidance on optimizing experimental conditions and troubleshooting common issues.

Frequently Asked Questions (FAQs)

Q1: What is **SKF 91488 dihydrochloride** and what is its primary mechanism of action?

SKF 91488 dihydrochloride is a potent, noncompetitive inhibitor of Histamine N-methyltransferase (HNMT).^{[1][2]} Its primary function is to block the metabolic activity of HNMT, an enzyme responsible for the methylation and subsequent inactivation of histamine.^{[1][2]} By inhibiting HNMT, SKF 91488 leads to an increase in histamine levels, which can be useful for studying the roles of histamine in various physiological processes.

Q2: What is the potency of **SKF 91488 dihydrochloride** as an HNMT inhibitor?

SKF 91488 dihydrochloride is a strong inhibitor of HNMT. It has a reported K_i value of 0.9 μM .^{[1][2]} The K_i (inhibition constant) is an indicator of the potency of an inhibitor; a lower K_i value signifies a higher potency.

Q3: Does **SKF 91488 dihydrochloride** have any activity at histamine receptors?

Studies have shown that **SKF 91488 dihydrochloride** exhibits no histamine agonist activity.[3] [4] However, some of its physiological effects in vivo have been shown to be blocked by H1 histamine receptor antagonists, suggesting that the increased endogenous histamine resulting from HNMT inhibition is what interacts with histamine receptors.[5]

Q4: What are the typical concentrations of **SKF 91488 dihydrochloride** used in experiments?

The optimal concentration of **SKF 91488 dihydrochloride** will vary depending on the experimental system. It is always recommended to perform a dose-response curve to determine the optimal concentration for your specific application. However, published studies can provide a starting point.

Quantitative Data Summary

The following table summarizes key quantitative data for **SKF 91488 dihydrochloride**.

Parameter	Value	Source
Ki	0.9 μ M	[1][2]
Solubility	Soluble to 75 mM in DMSO	[4]
Molecular Weight	248.21 g/mol	[4]

The following table provides examples of effective concentrations of SKF 91488 used in various experimental models.

Experimental System	Concentration/Dose	Observed Effect	Source
In vivo (Wistar rats, intracerebroventricular)	20-100 µg	Increased mean arterial pressure and heart rate.	[2][5]
In vivo (Wistar rats, intracerebroventricular)	10 µg	Increased histamine concentrations in the hypothalamus and medulla oblongata.	[2][5]
Ex vivo (Mycoplasma-infected hamster tracheal segments)	100 µM	Eliminated infection-induced airway hyperresponsiveness to histamine.	[2]
In vivo (Ovalbumin-sensitized Hartley guinea pigs, aerosolized inhalation)	10 mM	Potentiated ovalbumin-induced bronchoconstriction.	[2]

Experimental Protocols

Detailed Methodology for Determining the Optimal Concentration of SKF 91488 Dihydrochloride for HNMT Inhibition (IC50 Determination)

This protocol outlines the steps to determine the half-maximal inhibitory concentration (IC50) of SKF 91488 for HNMT.

Materials:

- Recombinant or purified HNMT
- Histamine (substrate)
- S-adenosyl-L-methionine (SAM; methyl donor)

- **SKF 91488 dihydrochloride**

- Assay buffer (e.g., phosphate buffer, pH 7.4)
- Detection reagent (e.g., a method to quantify the product, N-methylhistamine, or the remaining substrate, histamine)
- 96-well microplate
- Microplate reader

Procedure:

- Prepare **SKF 91488 Dihydrochloride** Stock Solution: Dissolve **SKF 91488 dihydrochloride** in DMSO to create a high-concentration stock solution (e.g., 10 mM).
- Prepare Serial Dilutions: Perform serial dilutions of the SKF 91488 stock solution in the assay buffer to create a range of concentrations to be tested. It is advisable to use a 10-point dilution series.
- Enzyme and Substrate Preparation: Prepare a solution of HNMT in the assay buffer at a concentration that will yield a linear reaction rate over the desired time course. Prepare a solution containing histamine and SAM at concentrations around their respective K_m values for HNMT.
- Assay Setup:
 - To each well of a 96-well plate, add a fixed volume of the diluted **SKF 91488 dihydrochloride** or vehicle control (assay buffer with the same percentage of DMSO as the inhibitor wells).
 - Add the HNMT enzyme solution to each well and incubate for a predetermined time (e.g., 15-30 minutes) at 37°C to allow the inhibitor to bind to the enzyme.
- Initiate the Reaction: Add the histamine/SAM solution to each well to start the enzymatic reaction.

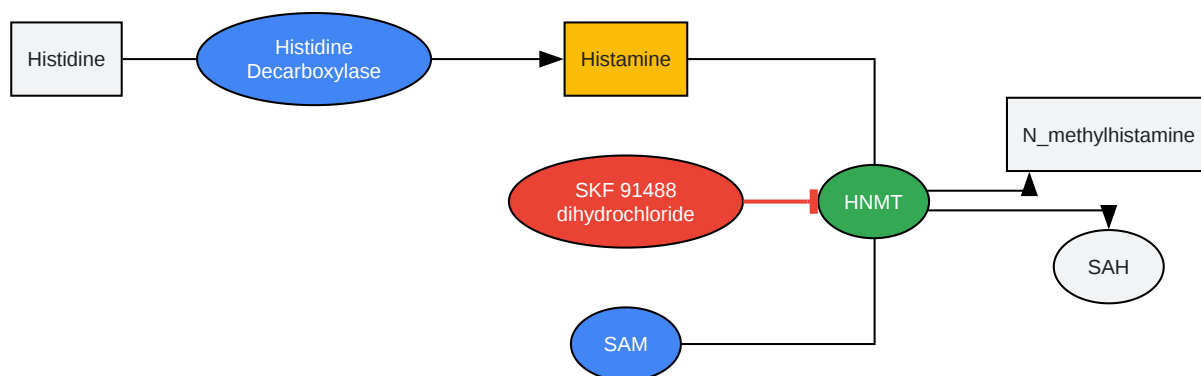
- Incubation: Incubate the plate at 37°C for a specific time, ensuring the reaction remains in the linear range.
- Terminate the Reaction: Stop the reaction using an appropriate method (e.g., adding a strong acid or a specific quenching agent).
- Detection: Measure the amount of product formed or substrate remaining using a suitable detection method.
- Data Analysis:
 - Calculate the percentage of HNMT inhibition for each concentration of SKF 91488 relative to the vehicle control.
 - Plot the percentage of inhibition against the logarithm of the SKF 91488 concentration.
 - Fit the data to a sigmoidal dose-response curve to determine the IC50 value.

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Low or no HNMT inhibition	Incorrect inhibitor concentration: The concentrations of SKF 91488 used may be too low.	Perform a wider range of serial dilutions, ensuring that the concentrations span several orders of magnitude around the expected IC50.
Inactive inhibitor: The SKF 91488 may have degraded.	Ensure proper storage of the compound (desiccated at room temperature). Prepare fresh stock solutions in DMSO. The stability of SKF 91488 in aqueous buffers for extended periods may be limited; prepare fresh dilutions for each experiment.	
Enzyme concentration too high: A high concentration of HNMT can lead to rapid substrate depletion and may require a higher concentration of the inhibitor to see an effect.	Optimize the enzyme concentration to ensure the reaction is in the linear range for the duration of the assay.	
High variability between replicates	Incomplete dissolution of SKF 91488: The inhibitor may not be fully dissolved in the assay buffer.	Ensure the DMSO stock solution is fully dissolved before preparing aqueous dilutions. Vortex the dilutions thoroughly. Consider the final DMSO concentration in the assay, as high concentrations can affect enzyme activity.
Pipetting errors: Inaccurate pipetting can lead to significant variability.	Use calibrated pipettes and proper pipetting techniques. Prepare master mixes of reagents where possible to minimize pipetting steps.	

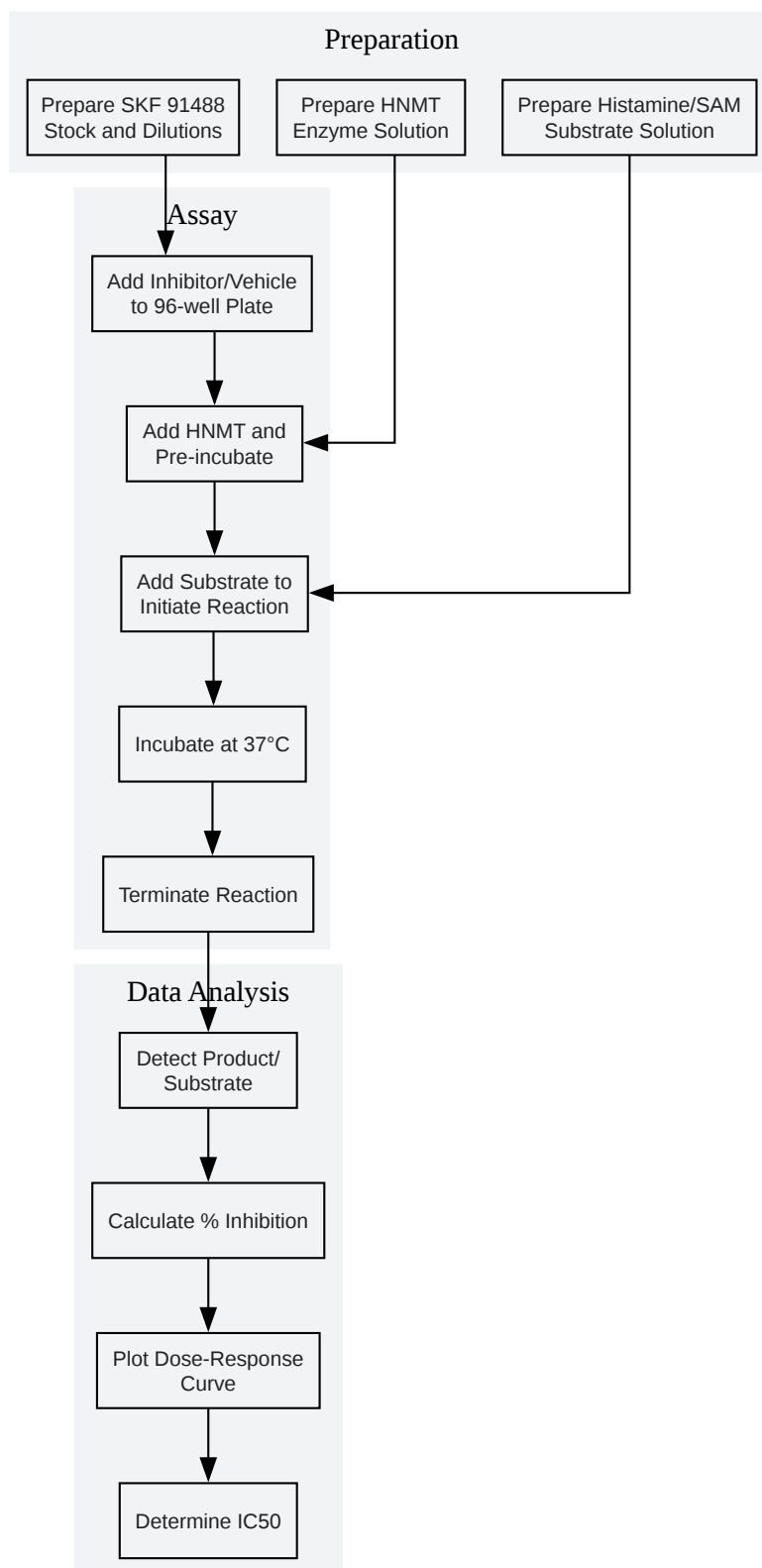
Unexpected physiological effects in cell or tissue models	Off-target effects: While SKF 91488 is a potent HNMT inhibitor, the resulting increase in histamine can activate various histamine receptors (H1, H2, H3, H4), leading to a complex physiological response.	Use histamine receptor antagonists as controls to dissect which receptor subtypes are mediating the observed effects. For example, one study found that the cardiovascular effects of SKF 91488 were inhibited by an H1 receptor antagonist but not by H2 or H3 antagonists.[5]
Cellular uptake and metabolism: The effective intracellular concentration of SKF 91488 may be different from the concentration in the medium.	This is a complex issue that may require specialized assays to determine intracellular drug concentrations. For initial experiments, focus on optimizing the external concentration to achieve the desired biological effect.	

Visualizations



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Caption: The HNMT signaling pathway and the inhibitory action of **SKF 91488 dihydrochloride**.



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Caption: Experimental workflow for determining the IC50 of **SKF 91488 dihydrochloride**.

Caption: A logical troubleshooting guide for HNMT inhibition experiments with SKF 91488.

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References

- 1. SKF-91488 - Wikipedia [en.wikipedia.org]
- 2. medchemexpress.com [medchemexpress.com]
- 3. SKF 91488 dihydrochloride | 68941-21-9 | TCA94121 [biosynth.com]
- 4. bocsci.com [bocsci.com]
- 5. Influence of SKF 91488, histamine N-methyltransferase inhibitor, on the central cardiovascular regulation during controlled, stepwise hemorrhagic hypotension in rats - PubMed [pubmed.ncbi.nlm.nih.gov]
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